

# A Comparative Review of LY2940094 Pharmacokinetics Across Species

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the pharmacokinetic properties of **LY2940094**, a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, across various preclinical species and humans. The data presented herein is intended to support researchers in understanding the disposition of this compound and to aid in the design and interpretation of nonclinical and clinical studies.

## **Executive Summary**

**LY2940094** demonstrates oral bioavailability and readily penetrates the central nervous system in rodents and humans.[1] The compound has been evaluated in mice, rats, and humans, showing dose-proportional exposure in the clinical dose range.[2] This guide summarizes the available pharmacokinetic data, details the experimental methodologies employed in these studies, and provides a visualization of the NOP receptor signaling pathway.

## **Comparative Pharmacokinetic Data**

The following table summarizes the key pharmacokinetic parameters of **LY2940094** in mice, rats, and humans.



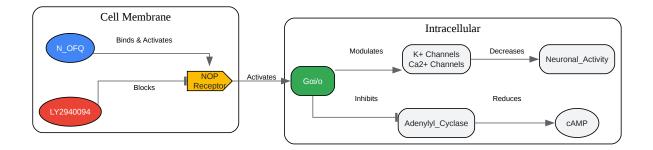
Parameter	Mouse	Rat	Human
Dose (mg/kg)	3 (p.o.)	10 (p.o.)	4 - 40 (p.o.)
Cmax (ng/mL)	99-206 (plasma)	-	7.93 - 102 (plasma, at peak)
Brain Conc. (ng/g)	84-123	-	-
Tmax (hr)	-	-	2 - 6 (after 1-2 hr lag)
Receptor Occupancy	-	62% (brain)	73-97% (at peak), 28- 82% (at 24h)
EC50 for RO (ng/mL)	-	5.8 (hypothalamus)	2.94 - 3.46 (brain regions)

Cmax: Maximum plasma concentration; Tmax: Time to reach Cmax; RO: Receptor Occupancy; EC50: Half-maximal effective concentration. Note: Data for some parameters across all species were not available in the public domain.

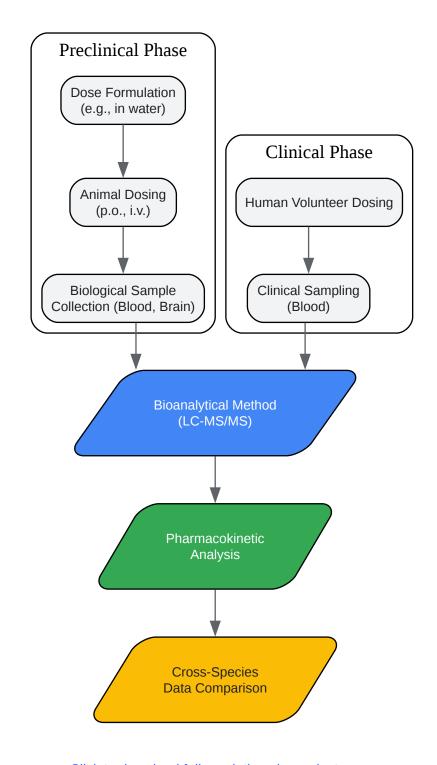
## **Signaling Pathway**

**LY2940094** acts as an antagonist at the NOP receptor, a G protein-coupled receptor (GPCR). The binding of the endogenous ligand, N/OFQ, to the NOP receptor typically initiates a signaling cascade that includes the inhibition of adenylyl cyclase and modulation of ion channels. By blocking this interaction, **LY2940094** is thought to produce its therapeutic effects.









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